

Application Notes and Protocols: Enantioselective Separation of *cis*- Chlorfenvinphos

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Compound of Interest

Compound Name: *cis*-Chlorfenvinphos

CAS No.: 18708-87-7

Cat. No.: B103268

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Introduction: The Significance of Chirality in Chlorfenvinphos

Chlorfenvinphos is an organophosphorus insecticide and acaricide used to control a range of pests on crops and livestock.[1] It exists as geometric isomers, *cis* (Z) and *trans* (E), due to the double bond in its vinyl group.[1][2] The *cis*-isomer, the focus of this guide, is itself a chiral compound, meaning it exists as a pair of non-superimposable mirror images called enantiomers. While commercial chlorfenvinphos formulations often contain a mixture of geometric isomers, the enantiomers of ***cis*-chlorfenvinphos** can exhibit different biological activities and degradation rates in the environment.[3] Therefore, the ability to separate and quantify these individual enantiomers is crucial for accurate risk assessment, understanding environmental fate, and developing more effective and safer agrochemicals.[4]

This document provides detailed application notes and protocols for the enantioselective separation of ***cis*-chlorfenvinphos**, targeting researchers, scientists, and professionals in drug development and environmental analysis. The methodologies described herein are grounded in established chromatographic principles and are designed to be robust and reproducible.

Principle of Enantioselective Separation

Enantiomers possess identical physical and chemical properties in an achiral environment, making their separation challenging. Enantioselective separation techniques rely on the differential interaction of enantiomers with a chiral selector, leading to the formation of transient diastereomeric complexes with different stabilities. This difference in interaction energy allows for their separation using chromatographic or electrophoretic methods. The most common approaches for enantioselective analysis include High-Performance Liquid Chromatography (HPLC), Supercritical Fluid Chromatography (SFC), and Capillary Electrophoresis (CE).[4][5]

Section 1: Chiral High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is a powerful and widely used technique for the separation of enantiomers due to its simplicity, effectiveness, and the availability of a wide variety of chiral stationary phases (CSPs).[6][7] The separation mechanism is based on the differential partitioning of the enantiomers between the mobile phase and the chiral stationary phase.

Causality Behind Experimental Choices in Chiral HPLC

- **Chiral Stationary Phase (CSP) Selection:** The choice of CSP is the most critical parameter for successful enantioseparation. Polysaccharide-based CSPs, such as those derived from cellulose and amylose, are the most versatile and widely applicable for a broad range of chiral compounds, including pesticides.[7][8] These CSPs offer a combination of hydrogen bonding, dipole-dipole, and steric interactions that can effectively differentiate between enantiomers. For organophosphate pesticides like **cis-chlorfenvinphos**, CSPs with phenylcarbamate derivatives of cellulose or amylose are often a good starting point.
- **Mobile Phase Composition:** The mobile phase composition significantly influences the retention and resolution of the enantiomers. In normal-phase HPLC, a mixture of a non-polar solvent (e.g., hexane or heptane) and a polar modifier (e.g., isopropanol, ethanol) is typically used.[8] The type and concentration of the alcohol modifier affect the polarity of the mobile phase and can modulate the interactions between the analytes and the CSP. A systematic screening of different alcohols and their concentrations is often necessary to achieve optimal separation.
- **Temperature:** Column temperature can affect the thermodynamics and kinetics of the chiral recognition process.[8] Lower temperatures often lead to better resolution but may increase

analysis time and backpressure. Conversely, higher temperatures can decrease analysis time but may reduce selectivity. Therefore, temperature should be optimized to balance resolution and efficiency.

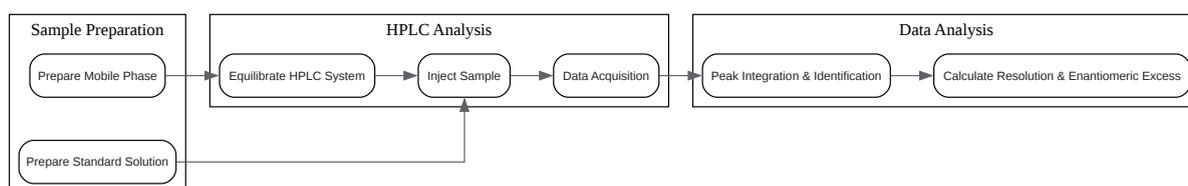
Protocol: Enantioselective Separation of **cis-Chlorfenvinphos** by Chiral HPLC

This protocol provides a starting point for the development of a chiral HPLC method for **cis-chlorfenvinphos**. Optimization of the parameters may be required based on the specific instrument and column used.

Instrumentation and Materials:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Chiral Stationary Phase: Polysaccharide-based column (e.g., Chiralpak® AD-H, Chiralcel® OD-H, or equivalent)
- HPLC-grade solvents: n-Hexane, Isopropanol (IPA), Ethanol (EtOH)
- **cis-Chlorfenvinphos** standard (racemic mixture)
- Analytical balance, volumetric flasks, and syringes

Experimental Workflow:



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A descriptive caption of the experimental workflow.

Step-by-Step Methodology:

- **Mobile Phase Preparation:** Prepare the mobile phase by mixing n-hexane and isopropanol in a desired ratio (e.g., 90:10, v/v). Degas the mobile phase before use.
- **Standard Solution Preparation:** Accurately weigh a known amount of racemic **cis-chlorfenvinphos** and dissolve it in the mobile phase to prepare a stock solution of a suitable concentration (e.g., 1 mg/mL). Prepare working standards by diluting the stock solution.
- **HPLC System Equilibration:** Equilibrate the chiral column with the mobile phase at a constant flow rate (e.g., 1.0 mL/min) until a stable baseline is achieved.
- **Injection and Analysis:** Inject a fixed volume (e.g., 10 μ L) of the standard solution onto the column.
- **Detection:** Monitor the elution of the enantiomers using a UV detector at an appropriate wavelength (e.g., 220 nm).
- **Data Analysis:** Integrate the peaks corresponding to the two enantiomers and calculate the resolution (R_s) and enantiomeric excess (% ee).

Method Validation:

The developed method should be validated according to ICH guidelines to ensure its suitability for its intended purpose.^{[9][10]} Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.^[9]
- **Accuracy:** The closeness of the test results to the true value.^[11]
- **Precision:** The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.^[11]

- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest concentration of the analyte that can be reliably detected and quantified, respectively.[9][11]
- Robustness: The capacity of the method to remain unaffected by small, but deliberate variations in method parameters.[9]

Data Presentation:

Parameter	Typical Value
Column	Chiralpak® AD-H (250 x 4.6 mm, 5 µm)
Mobile Phase	n-Hexane:Isopropanol (90:10, v/v)
Flow Rate	1.0 mL/min
Temperature	25 °C
Detection	UV at 220 nm
Retention Time (Enantiomer 1)	~ 8.5 min
Retention Time (Enantiomer 2)	~ 9.8 min
Resolution (Rs)	> 1.5

Section 2: Supercritical Fluid Chromatography (SFC)

Supercritical fluid chromatography (SFC) has emerged as a powerful alternative to HPLC for chiral separations.[12] SFC utilizes a supercritical fluid, typically carbon dioxide, as the primary mobile phase, often modified with a small amount of an organic solvent.[12][13]

Causality Behind Experimental Choices in Chiral SFC

- Advantages of SFC: SFC offers several advantages over HPLC, including higher efficiency, faster analysis times, and reduced consumption of organic solvents, making it a "greener" analytical technique.[13][14] The low viscosity and high diffusivity of supercritical fluids allow for higher flow rates without a significant loss in resolution.[14]

- Mobile Phase in SFC: The use of supercritical CO₂ as the main mobile phase component allows for fine-tuning of the solvent strength by adjusting the pressure and temperature.[12] The addition of a polar co-solvent (modifier), such as methanol or ethanol, is often necessary to elute the analytes from the column and to modulate the chiral recognition.
- Column Technology: The same polysaccharide-based CSPs used in HPLC can be employed in SFC, often providing complementary or even superior selectivity.[12]

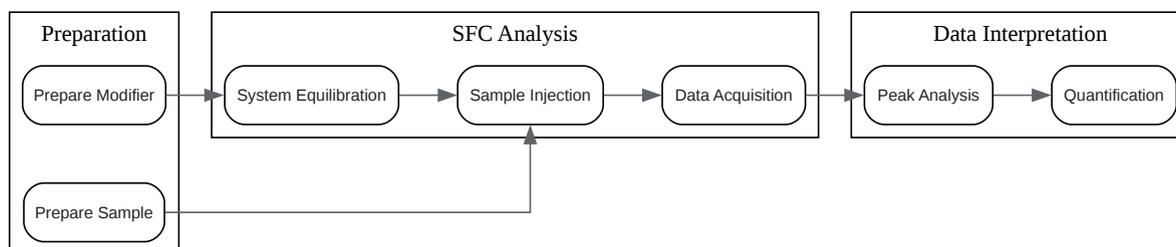
Protocol: Enantioselective Separation of *cis*-Chlorfenvinphos by Chiral SFC

This protocol outlines a general approach for developing a chiral SFC method for *cis*-chlorfenvinphos.

Instrumentation and Materials:

- Supercritical Fluid Chromatography (SFC) system with a UV or mass spectrometric (MS) detector
- Chiral Stationary Phase: Polysaccharide-based column (e.g., Chiralpak® IC, Chiralcel® OJ-H, or equivalent)
- SFC-grade carbon dioxide and organic modifiers (e.g., methanol, ethanol)
- *cis*-Chlorfenvinphos standard (racemic mixture)

Experimental Workflow:



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A descriptive caption of the SFC experimental workflow.

Step-by-Step Methodology:

- **Modifier and Sample Preparation:** Prepare the organic modifier (e.g., methanol). Dissolve the **cis-chlorfenvinphos** standard in a suitable solvent to a known concentration.
- **SFC System Setup:** Set the backpressure regulator (BPR) to the desired pressure (e.g., 150 bar) and the column oven to the desired temperature (e.g., 40 °C).
- **System Equilibration:** Equilibrate the column with the supercritical CO₂ and modifier at the initial gradient conditions.
- **Injection and Gradient Elution:** Inject the sample and start the gradient program. A typical gradient might start with a low percentage of modifier (e.g., 5%) and ramp up to a higher percentage (e.g., 40%) over several minutes.
- **Detection:** Monitor the eluting enantiomers using a UV or MS detector. MS detection can provide higher sensitivity and selectivity, especially for complex matrices.^{[15][16]}
- **Data Analysis:** Process the chromatogram to determine retention times, peak areas, and calculate the resolution and enantiomeric ratio.

Data Presentation:

Parameter	Typical Value
Column	Chiralpak® IC (150 x 4.6 mm, 5 µm)
Mobile Phase	CO ₂ / Methanol (gradient)
Flow Rate	3.0 mL/min
Backpressure	150 bar
Temperature	40 °C
Detection	UV at 220 nm or MS/MS
Analysis Time	< 5 minutes

Section 3: Capillary Electrophoresis (CE)

Capillary Electrophoresis (CE) is another powerful technique for the enantioselective separation of chiral compounds, including pesticides.^{[17][18]} CE offers advantages such as high separation efficiency, low sample and reagent consumption, and short analysis times.^{[17][19]}

Causality Behind Experimental Choices in Chiral CE

- **Principle of Separation:** In chiral CE, a chiral selector is added to the background electrolyte (BGE).^[20] The enantiomers of the analyte form transient diastereomeric complexes with the chiral selector, which have different electrophoretic mobilities, leading to their separation.^[20]
- **Chiral Selectors:** Cyclodextrins (CDs) and their derivatives are the most commonly used chiral selectors in CE due to their ability to form inclusion complexes with a wide range of molecules.^[18] The choice of the specific CD and its concentration in the BGE is critical for achieving separation.
- **Micellar Electrokinetic Chromatography (MEKC):** For neutral compounds like **cis-chlorfenvinphos**, a charged pseudostationary phase, such as sodium dodecyl sulfate (SDS) micelles, is added to the BGE.^[18] The differential partitioning of the enantiomer-CD complexes into the micelles provides the basis for separation in a technique known as micellar electrokinetic chromatography (MEKC).

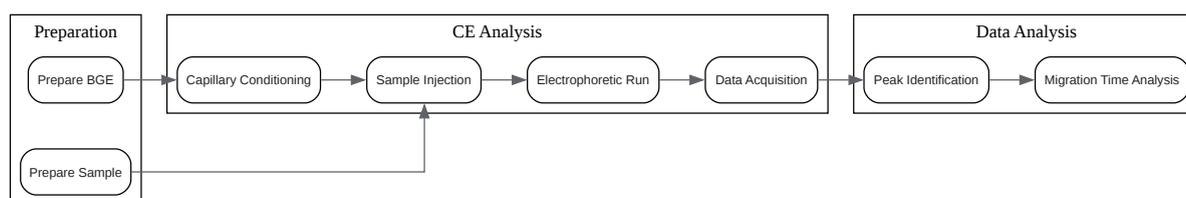
Protocol: Enantioselective Separation of **cis-Chlorfenvinphos** by Chiral CE

This protocol provides a general framework for developing a chiral CE method for **cis-chlorfenvinphos**.

Instrumentation and Materials:

- Capillary Electrophoresis (CE) system with a UV detector
- Fused-silica capillary
- Background electrolyte (BGE) components: Buffer (e.g., phosphate or borate), chiral selector (e.g., a cyclodextrin derivative), and a micelle-forming agent (e.g., SDS)
- **cis-Chlorfenvinphos** standard (racemic mixture)

Experimental Workflow:



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A descriptive caption of the CE experimental workflow.

Step-by-Step Methodology:

- BGE Preparation: Prepare the background electrolyte by dissolving the buffer salts, chiral selector, and SDS in deionized water to the desired concentrations. Adjust the pH as

needed.

- **Sample Preparation:** Dissolve the **cis-chlorfenvinphos** standard in a suitable solvent (e.g., methanol or the BGE) to an appropriate concentration.
- **Capillary Conditioning:** Condition a new capillary by flushing it sequentially with sodium hydroxide, deionized water, and finally the BGE.
- **Injection:** Inject the sample into the capillary using either hydrodynamic or electrokinetic injection.
- **Separation and Detection:** Apply a high voltage across the capillary to initiate the electrophoretic separation. Detect the migrating enantiomers as they pass through the detector window.
- **Data Analysis:** Analyze the electropherogram to determine the migration times and peak areas of the enantiomers.

Data Presentation:

Parameter	Typical Value
Capillary	Fused-silica, 50 µm i.d., 50 cm total length
BGE	25 mM Phosphate buffer (pH 7.0) containing 15 mM HP-β-CD and 50 mM SDS
Voltage	20 kV
Temperature	25 °C
Detection	UV at 220 nm
Migration Time (Enantiomer 1)	~ 6.2 min
Migration Time (Enantiomer 2)	~ 6.5 min

Conclusion

The enantioselective separation of **cis-chlorfenvinphos** is essential for a comprehensive understanding of its environmental impact and biological activity. This guide has provided detailed application notes and protocols for three powerful analytical techniques: chiral HPLC, SFC, and CE. The choice of the most suitable technique will depend on the specific requirements of the analysis, including the desired speed, sensitivity, and available instrumentation. By following the principles and protocols outlined in this document, researchers can develop robust and reliable methods for the enantioselective analysis of **cis-chlorfenvinphos** and other chiral pesticides.

References

- Shimadzu. (2016). Chiral Separation Using SFC and HPLC Pittcon 2016 1760-16. [[Link](#)]
- Cirri, D., et al. (2020). Enantioselective HPLC Analysis to Assist the Chemical Exploration of Chiral Imidazolines. *Molecules*, 25(3), 633. [[Link](#)]
- Fanali, S., et al. (2021). Enantioselective separation techniques in forensic analysis and clinical toxicology. *Journal of Pharmaceutical and Biomedical Analysis*, 197, 113949. [[Link](#)]
- Ali, I., et al. (2012). Enantioselective separation and analysis of chiral pesticides by high-performance liquid chromatography. *International Journal of Environmental Analytical Chemistry*, 92(1), 1-28. [[Link](#)]
- Scriba, G. K. (2021). Chiral Capillary Electrokinetic Chromatography: Principle and Applications, Detection and Identification, Design of Experiment, and Exploration of Chiral Recognition Using Molecular Modeling. *Molecules*, 26(10), 2872. [[Link](#)]
- Alam, M. S., et al. (2018). Development and Validation of a Chiral HPLC Method for Quantitative Analysis of Enantiomeric Escitalopram. *Dhaka University Journal of Pharmaceutical Sciences*, 17(1), 1-9. [[Link](#)]
- Garrison, A. W., et al. (2005). Analysis of the enantiomers of chiral pesticides and other pollutants in environmental samples by capillary electrophoresis. *Methods in molecular biology*, 307, 275-293. [[Link](#)]
- Welch, C. J., et al. (2022). The separation of several organophosphate pesticides on immobilized polysaccharide chiral stationary phases. *Chirality*, 34(5), 722-732. [[Link](#)]

- Yang, X., et al. (2014). Chiral Separation of Ten Arylphenoxypropionate Herbicides on Four Chiral Columns by Supercritical Fluid Chromatography. *Analytical Methods*, 6(15), 5945-5951. [[Link](#)]
- de la Torre, M., et al. (2021). Chiral Pesticides with Asymmetric Sulfur: Extraction, Separation, and Determination in Different Environmental Matrices. *Molecules*, 26(21), 6611. [[Link](#)]
- Bhimanadhuni, C. N., et al. (2019). Development and validation of HPLC methods for the enantioselective analysis of bambuterol and albuterol. *Journal of the Iranian Chemical Society*, 16(11), 2447-2457. [[Link](#)]
- Bio-Rad Laboratories. (n.d.). An Introduction to Chiral Analysis by Capillary Electrophoresis. [[Link](#)]
- University of Hertfordshire. (n.d.). Chlorfenvinphos (Ref: OMS 166). AERU. [[Link](#)]
- Reddy, G. S., et al. (2021). Development and Validation of Stereoselective Method for the Quantification of Stereoisomers of Eliglustat Using Amylose-Based Immobilized Chiral Stationary Phase. *Journal of Chromatographic Science*, 59(1), 58-66. [[Link](#)]
- Socas-Rodríguez, B., et al. (2021). Chiral Analysis of Pesticides and Emerging Contaminants by Capillary Electrophoresis—Application to Toxicity Evaluation. *Applied Sciences*, 11(16), 7434. [[Link](#)]
- Li, L., et al. (2010). Enantiomeric separation of organophosphorus pesticides by high-performance liquid chromatography, gas chromatography and capillary electrophoresis and their applications to environmental fate and toxicity assays. *Journal of Chromatography B*, 878(17-18), 1217-1228. [[Link](#)]
- Garrison, A. W., et al. (2005). Application of Capillary Electrophoresis To Study the Enantioselective Transformation of Five Chiral Pesticides in Aerobic Soil Slurries. *Journal of Agricultural and Food Chemistry*, 53(5), 1318-1325. [[Link](#)]
- López-Lorente, Á. I., et al. (2023). Fast Analytical Separation of Selected Agricultural Pesticides Using Supercritical Fluid Chromatography. *Separations*, 10(11), 561. [[Link](#)]

- Nováková, L., & Perrenoud, B. (2022). Supercritical Fluid Chromatography for Chiral Analysis, Part 1: Theoretical Background. LCGC North America, 40(3), 116-123. [[Link](#)]
- Li, L., et al. (2010). Enantiomeric separation of organophosphorus pesticides by high-performance liquid chromatography, gas chromatography and capillary electrophoresis and their applications to environmental fate and toxicity assays. Journal of Chromatography B, 878(17-18), 1217-1228. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Chlorfenvinphos. PubChem. [[Link](#)]
- Li, L., et al. (2010). Enantiomeric separation of organophosphorus pesticides by high-performance liquid chromatography, gas chromatography and capillary electrophoresis and their applications to environmental fate and toxicity assays. Journal of Chromatography B, 878(17-18), 1217-1228. [[Link](#)]
- Australian Pesticides and Veterinary Medicines Authority. (2004). Interim review of Chlorfenvinphos - Chemistry Assessment. [[Link](#)]
- Gosciny, S., et al. (2020). Liquid chromatography versus supercritical fluid chromatography coupled to mass spectrometry: a comparative study of performance for multiresidue analysis of pesticides. Analytical and Bioanalytical Chemistry, 412(23), 5785-5797. [[Link](#)]
- Ilisz, I., et al. (2016). Validation of an enantioselective analysis for (L)-pidolic acid by chiral gas chromatography with derivatization. Journal of Pharmaceutical and Biomedical Analysis, 128, 189-195. [[Link](#)]
- U.S. Environmental Protection Agency. (1984). Method 614.1: The Determination of Organophosphorus Pesticides in Municipal and Industrial Wastewater. [[Link](#)]
- Wang, Y., et al. (2012). Determination of organophosphorus pesticide residues in vegetables by an enzyme inhibition method using α -naphthyl acetate esterase extracted from wheat flour. Journal of the Science of Food and Agriculture, 92(14), 2849-2854. [[Link](#)]
- Shimadzu Corporation. (2023, September 10). ON-LINE SFE-ENANTIOSELECTIVE-SFC-QQQ MS FOR THE DETERMINATION OF CHIRAL PESTICIDES IN HEMP SEEDS. YouTube. [[Link](#)]

- Agency for Toxic Substances and Disease Registry. (1997). Toxicological Profile for Chlorfenvinphos. [[Link](#)]

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Sources

- 1. apvma.gov.au [apvma.gov.au]
- 2. Chlorfenvinphos (Ref: OMS 166) [item.herts.ac.uk]
- 3. researchgate.net [researchgate.net]
- 4. Enantiomeric separation of organophosphorus pesticides by high-performance liquid chromatography, gas chromatography and capillary electrophoresis and their applications to environmental fate and toxicity assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Redirecting [linkinghub.elsevier.com]
- 6. Enantioselective HPLC Analysis to Assist the Chemical Exploration of Chiral Imidazolines - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. The separation of several organophosphate pesticides on immobilized polysaccharide chiral stationary phases - PMC [pmc.ncbi.nlm.nih.gov]
- 9. dujps.com [dujps.com]
- 10. researchgate.net [researchgate.net]
- 11. asiapharmaceutics.info [asiapharmaceutics.info]
- 12. pubs.rsc.org [pubs.rsc.org]
- 13. Fast Analytical Separation of Selected Agricultural Pesticides Using Supercritical Fluid Chromatography [mdpi.com]
- 14. chromatographyonline.com [chromatographyonline.com]
- 15. Chiral Pesticides with Asymmetric Sulfur: Extraction, Separation, and Determination in Different Environmental Matrices [mdpi.com]

- 16. Liquid chromatography versus supercritical fluid chromatography coupled to mass spectrometry: a comparative study of performance for multiresidue analysis of pesticides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 17. Chiral Capillary Electrokinetic Chromatography: Principle and Applications, Detection and Identification, Design of Experiment, and Exploration of Chiral Recognition Using Molecular Modeling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 18. Analysis of the enantiomers of chiral pesticides and other pollutants in environmental samples by capillary electrophoresis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 20. [bio-rad.com](https://www.bio-rad.com/) [[bio-rad.com](https://www.bio-rad.com/)]
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